

Technical Guide: Boc- -methyl-3-methoxy-DL-phenylalanine[3][4]

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Compound of Interest

Compound Name: *Boc-alpha-methyl-3-methoxy-DL-phenylalanine*

CAS No.: *1185301-00-1*

Cat. No.: *B1463534*

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Introduction & Structural Significance

Boc-

-methyl-3-methoxy-DL-phenylalanine is a highly specialized, non-proteinogenic amino acid derivative used primarily in the design of proteolytically stable peptidomimetics.[3][4] It combines three critical structural modifications that alter the physicochemical and biological profile of the parent phenylalanine residue:

- **-Methylation:** Introduces severe steric constraint at the C atom, restricting backbone flexibility and promoting specific secondary structures (e.g., -helices).[3][4] It also blocks the action of proteases and transaminases, significantly enhancing metabolic stability.[3]
- **3-Methoxy Substitution:** Modulates the electronic properties of the aromatic ring (electron-donating) and provides a hydrogen bond acceptor site, potentially altering receptor binding selectivity compared to the native phenyl ring.[3]

- Boc Protection: The tert-butyloxycarbonyl group protects the amine, making the building block compatible with standard solid-phase peptide synthesis (SPPS) or solution-phase chemistry.^{[3][4]}

Physicochemical Profile

Note: Specific constants for the DL-isomer are derived from structural analogs (Boc-

-Me-Phe-OH and 3-MeO-Phe-OH) where direct experimental data is proprietary.^{[3][4]}

Property	Value / Description
Chemical Formula	
Molecular Weight	309.36 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents (DCM, DMF, DMSO, Methanol). ^{[3][4]} Sparingly soluble in water. ^{[3][4]}
Chirality	DL (Racemic mixture of and enantiomers at C)
pKa (Carboxyl)	~3.5–4.0 (Estimated; slightly higher than Phe due to steric bulk)
Melting Point	Typically 140–160 °C (Dependent on purity and crystal habit)
Hygroscopicity	Low to Moderate; store under desiccant. ^{[3][4]}

Structural & Conformational Impact

The introduction of the

-methyl group creates a quaternary carbon center, known as the "Thorpe-Ingold" or gem-dimethyl effect analog.^{[3][4]}

Conformational Restriction Mechanism

Unlike standard amino acids (

flexible),

-disubstituted amino acids like this one populate a strictly limited region of the Ramachandran plot.[3]

- Helical Promotion: Strongly favors

, stabilizing

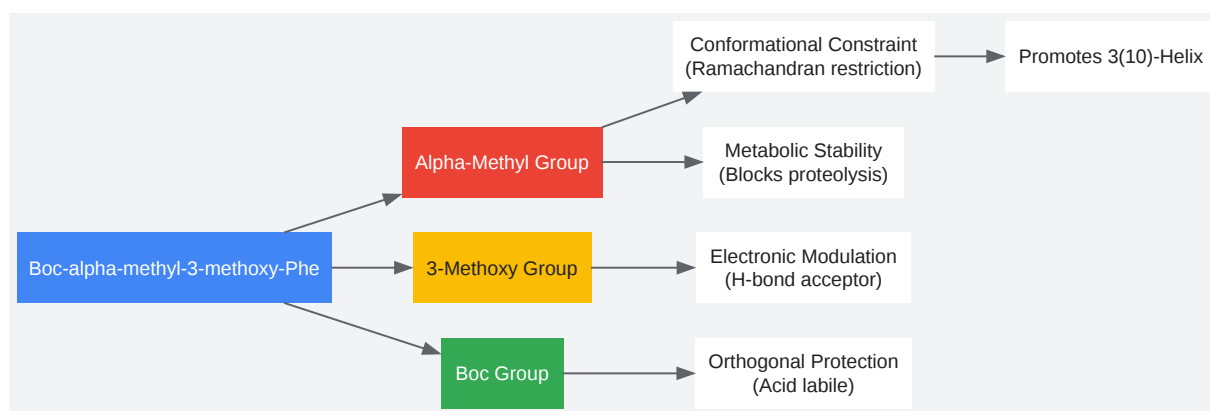
-helical or

-helical turns.[3][4]

- Beta-Turn Induction: Often used to nucleate

-turns in hairpin mimetics.[3][4]

Visualization: Structural Logic & Functional Impact



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Caption: Functional decomposition of the molecule showing how specific structural modifications translate to biological and synthetic utility.

Synthetic Utility & Coupling Protocols

The quaternary center at the

-position creates significant steric hindrance, making standard peptide coupling difficult.^[3] The amine is nucleophilic but sterically crowded; the carboxylate is similarly shielded.^[3]

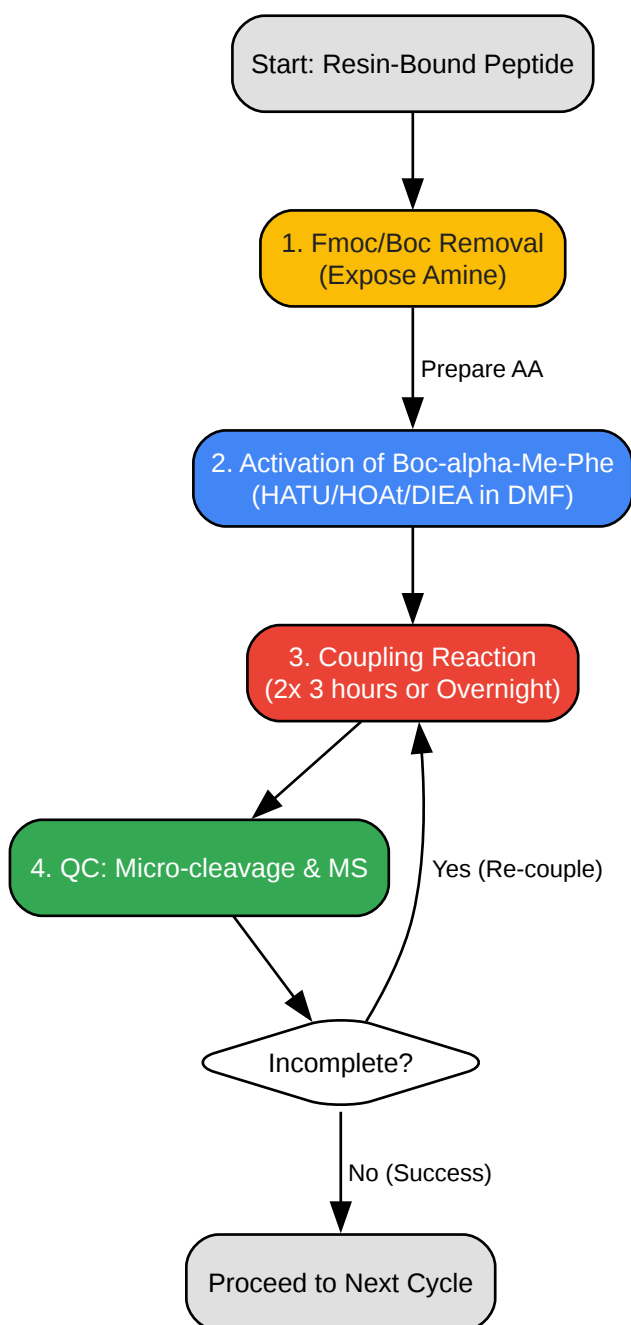
Recommended Coupling Strategy

Standard carbodiimide (DCC/DIC) methods often fail or proceed with low yields.^{[3][4]} High-efficiency coupling reagents are required.^{[3][4]}

Protocol: Solid-Phase Coupling to Resin^{[3][4]}

- Reagents: Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or PyBOP.^{[3][4]}
- Base: HOAt (1-Hydroxy-7-azabenzotriazole) is preferred over HOBt to accelerate the reaction and suppress racemization (though less relevant for the achiral coupling step, it is critical if coupling to a chiral center).^{[3][4]}
- Stoichiometry: Use 3–5 equivalents of the amino acid, HATU, and Base relative to the resin loading.^[3]
- Conditions:
 - Solvent: DMF or NMP (anhydrous).^{[3][4]}
 - Time: Double coupling (2 x 2 hours) or overnight reaction is recommended.
 - Monitoring: Kaiser test may be inconclusive due to steric bulk; chloranil test is more reliable for secondary amines, but mass spectrometry (cleavage of a small resin sample) is the gold standard validation.^[3]

Visualization: Hindered Coupling Workflow



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Caption: Optimized workflow for coupling sterically hindered alpha-methyl amino acids.

Analytical Characterization (Expected Data)

To validate the identity of Boc-

-methyl-3-methoxy-DL-phenylalanine, look for these diagnostic signals:

- ¹H NMR (DMSO-d₆ or CDCl₃):
 - ppm (s, 9H): Boc tert-butyl group.[\[3\]](#)[\[4\]](#)
 - ppm (s, 3H):
 - Methyl group (distinct singlet, diagnostic of quaternary center).[\[3\]](#)[\[4\]](#)
 - ppm (m, 2H):
 - CH₂ protons (diastereotopic splitting may be observed).[\[3\]](#)[\[4\]](#)
 - ppm (s, 3H): Methoxy (-OCH₃) group.[\[3\]](#)[\[4\]](#)
 - ppm (m, 4H): Aromatic protons (pattern consistent with 1,3-disubstitution).[\[3\]](#)[\[4\]](#)
- Mass Spectrometry (ESI-MS):
 - Positive Mode:
 - peak at [\[3\]](#)[\[4\]](#)
 - Negative Mode:
 - peak at [\[3\]](#)[\[4\]](#)

Safety & Handling

- Hazards: Treat as a standard organic chemical irritant.[\[3\]](#)[\[4\]](#) Avoid inhalation of dust.[\[3\]](#)

- Storage: Store at +2°C to +8°C. Keep container tightly closed in a dry and well-ventilated place.
- Stability: Stable under recommended storage conditions.[3][4] Avoid strong oxidizing agents and strong acids (which will remove the Boc group).[3]

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